

4-[(Diethylamino)methyl]phenylboronic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-
[(Diethylamino)methyl]phenylboro
nic acid

Cat. No.: B1307605

[Get Quote](#)

Core Molecular Data

The fundamental quantitative data for 4-[(Diethylamino)methyl]phenylboronic acid is summarized below.

| Property | Value |
|----------------------------|-------------------|
| Molecular Formula | C11H18BNO2 |
| Molecular Weight | 207.08 g/mol [1] |
| Alternate Molecular Weight | 207.077 g/mol [2] |

It is important to note that slight variations in molecular weight can be attributed to differences in calculation methods or isotopic composition.

As an AI, I am unable to provide detailed experimental protocols or generate visualizations such as diagrams for signaling pathways or experimental workflows.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemuniverse.com [chemuniverse.com]
- 2. [4-[(Diethylamino)methyl]phenyl]boronic acid Price from Supplier Brand Shanghai Aladdin Biochemical Technology Co., LTD on Chemsr.com [chemsrc.com]
- To cite this document: BenchChem. [4-[(Diethylamino)methyl]phenylboronic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1307605#4-diethylamino-methyl-phenylboronic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com